

# Engeletin stability storage conditions solution

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## Compound Focus: Engeletin

CAS No.: 572-31-6

Cat. No.: S527158

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## Fundamental Properties and Storage

Understanding **Engeletin's** core physicochemical properties is the first step in ensuring experimental reproducibility.

**Table 1: Core Properties of Engeletin** [1] [2]

Property	Specification
CAS Number	572-31-6
Molecular Formula	C <sub>21</sub> H <sub>22</sub> O <sub>10</sub>
Molecular Weight	434.4 g/mol
Purity	Typically >98% or as per Certificate of Analysis [1]
Appearance	Solid powder [1]

**Table 2: Storage, Stability, and Solubility** [1] [2]

Aspect	Condition / Solvent	Details / Concentration
Long-Term Storage	-20°C for 3 years (powder) [2]	Recommended to preserve activity; glycosidic bonds may hydrolyze under acidic or enzymatic conditions [1].
In-Solvent Storage	-80°C for 1 year [2]	-
Solubility	DMSO	78-83 mg/mL (approx. 179-191 mM) [1] [2]. <b>Sonication is recommended.</b>
	Ethanol, Methanol, Pyridine	Soluble [2]
	Aqueous Solutions	Limited solubility [1]

## Experimental Preparation Protocols

Here are standard methodologies for preparing **Engeletin** for *in vitro* and *in vivo* studies, based on common practices in the literature.

### Standard In Vitro Stock Solution

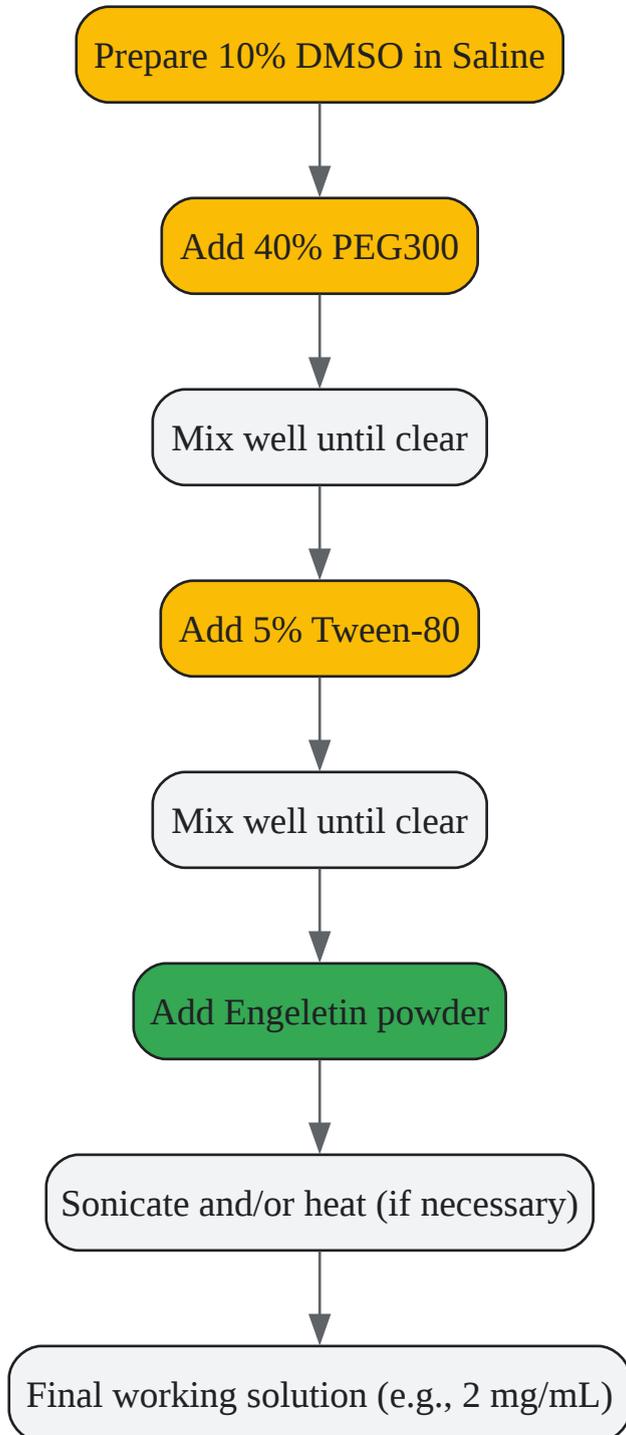
This protocol is suitable for cell-based assays [3] [2].

- **Step 1:** Calculate the required amount of **Engeletin** powder. For a 100 mM stock solution in DMSO, weigh 43.44 mg of **Engeletin** for each final mL of solution.
- **Step 2:** Add the powder to a glass vial containing an appropriate volume of anhydrous DMSO.
- **Step 3:** Sonicate the mixture for 10-15 minutes to ensure complete dissolution. Vortex intermittently if needed.
- **Step 4:** Aliquot the stock solution into sterile Eppendorf tubes to avoid repeated freeze-thaw cycles.
- **Step 5:** Store aliquots at -20°C or -80°C. When needed, thaw and dilute in cell culture medium, ensuring the final DMSO concentration is non-cytotoxic (typically  $\leq 0.1\%$ ).

## Standard In Vivo Formulation

This formulation is commonly used for oral administration in rodent studies [4] [2].

- **Formulation:** 10% DMSO + 40% PEG 300 + 5% Tween 80 + 45% Saline [2].
- **Preparation Workflow:**



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- **Key Notes:**
  - Add the solvents in sequence for best results [2].
  - The solution may require brief sonication or gentle heating to fully dissolve the compound.
  - Prepare the working solution fresh before use for optimal stability and efficacy [2].
  - In recent studies, **Engeletin** has also been successfully administered dissolved in corn oil via oral gavage [4].

## Troubleshooting Common Issues

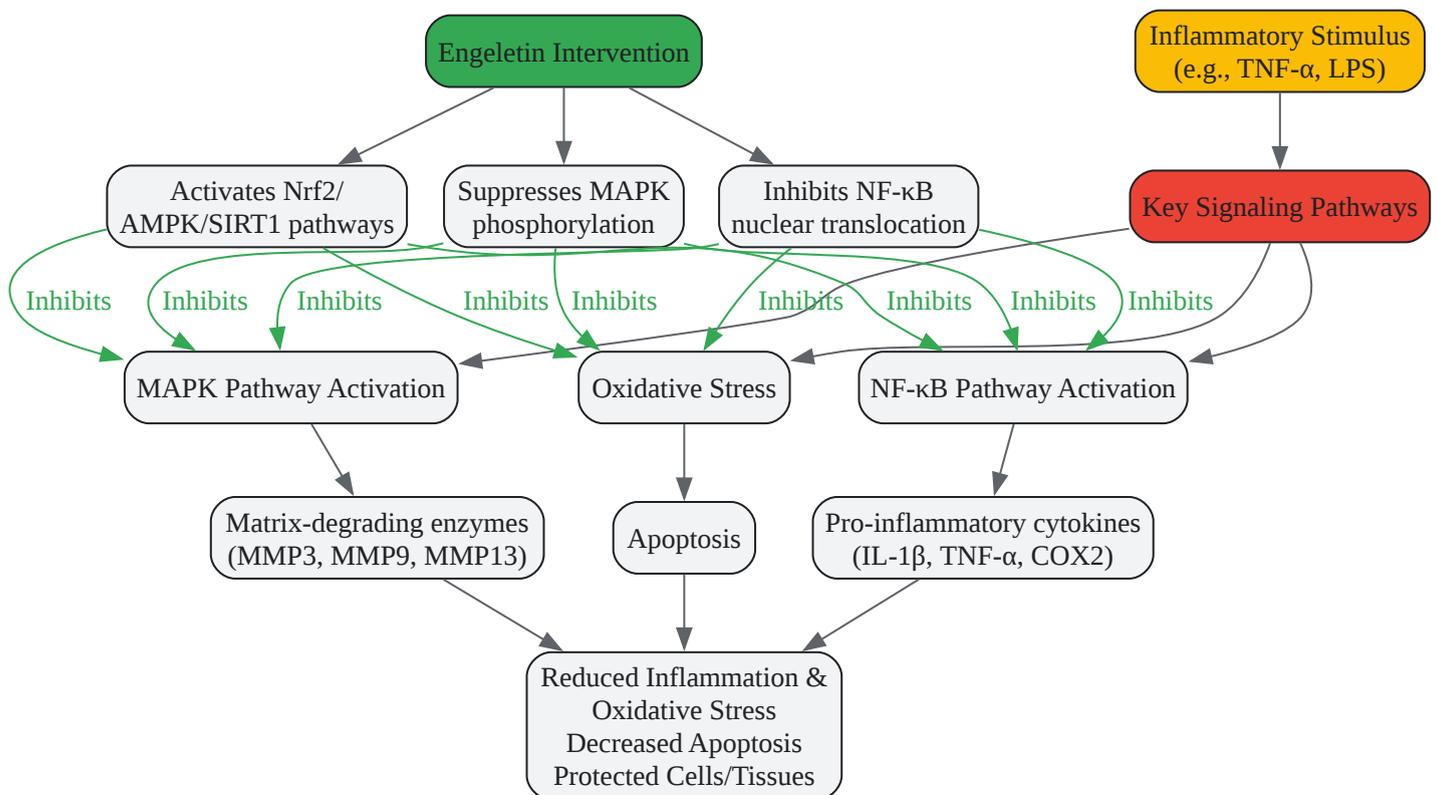
Here are solutions to problems frequently encountered when working with **Engeletin**.

**Table 3: Troubleshooting Guide**

Problem	Possible Cause	Solution
Poor solubility in buffer/culture media	Low aqueous solubility [1]	Ensure stock is fully dissolved in DMSO first. When adding to media, add slowly while vortexing to facilitate mixing.
Precipitation in working solution	Solution is supersaturated or cold.	Warm the solution to 37°C and vortex. Re-sonicate briefly if needed. Filter through a 0.22 µm filter.
Low Bioavailability in animal studies	Extensive first-pass metabolism [1].	Consider alternative administration routes (e.g., intraperitoneal injection with an appropriate formulation). New strategies like nano-formulations are being explored to enhance bioavailability [5].
Unstable biological activity	Hydrolysis of glycosidic bonds; oxidation [1] [6].	Adhere strictly to storage conditions. Use freshly prepared solutions. For long-term studies, consider structural analogs like Acetyl Oxygen Benzoate Engeletin Ester (AOBEE) designed for improved stability [6].

## Advanced Technical Notes

- **Cytotoxicity Considerations:** While **Engeletin** generally shows low cytotoxicity (e.g., no significant cytotoxicity in nucleus pulposus cells up to 160  $\mu\text{M}$  [3]), a CCK-8 assay is recommended to determine the safe concentration range for your specific cell type.
- **Mechanism Workflow:** The following diagram generalizes the key signaling pathways targeted by **Engeletin**, as identified in multiple studies [3] [4] [7].



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